

Structure and molecular weight of NHS ester-PEG13-COOH.

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Compound of Interest

Compound Name: NHS ester-PEG13-COOH

Cat. No.: B12424475

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An In-Depth Technical Guide to **NHS ester-PEG13-COOH**: Structure, Properties, and Applications

This technical guide provides a comprehensive overview of **NHS ester-PEG13-COOH**, a heterobifunctional crosslinker widely utilized by researchers, scientists, and drug development professionals. This document details its chemical structure, molecular weight, and provides in-depth experimental protocols for its application in bioconjugation.

Core Structure and Physicochemical Properties

NHS ester-PEG13-COOH is a polyethylene glycol (PEG) derivative that features two distinct reactive functional groups at either end of a 13-unit PEG spacer. These are an N-hydroxysuccinimide (NHS) ester and a carboxylic acid (COOH). This bifunctional nature allows for sequential or orthogonal conjugation strategies. The central PEG chain is hydrophilic, which enhances the solubility of the molecule and its conjugates in aqueous environments.

The NHS ester is a highly reactive group that specifically targets primary amines, such as those found on the side chains of lysine residues and the N-terminus of proteins, to form stable amide bonds.^{[1][2][3][4]} This reaction is most efficient in a pH range of 7.2 to 9.^[2] The terminal carboxylic acid can be conjugated to primary amines using carbodiimide chemistry, typically involving activators like 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) in the presence of N-hydroxysuccinimide (NHS).

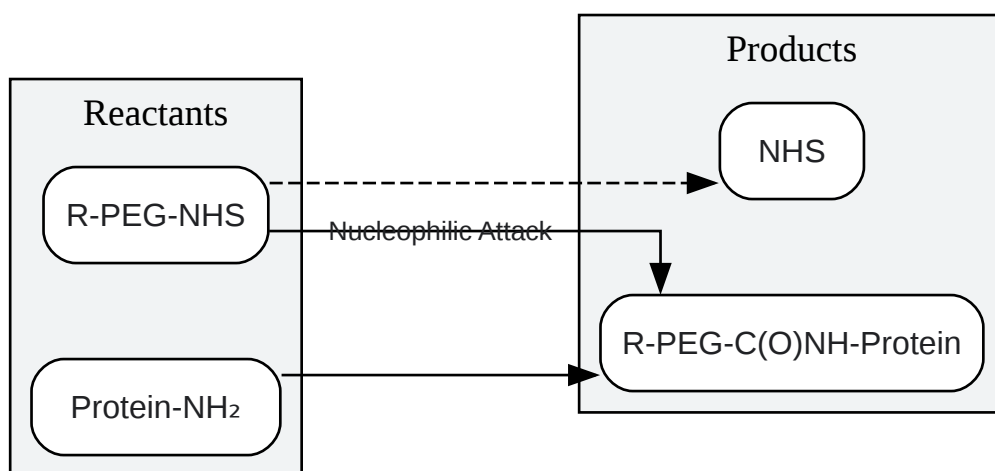
It is important to note that the exact molecular weight and formula for "**NHS ester-PEG13-COOH**" can vary between suppliers, likely due to differences in the monomeric units of the PEG chain. Researchers should always refer to the certificate of analysis provided by the manufacturer for precise information.

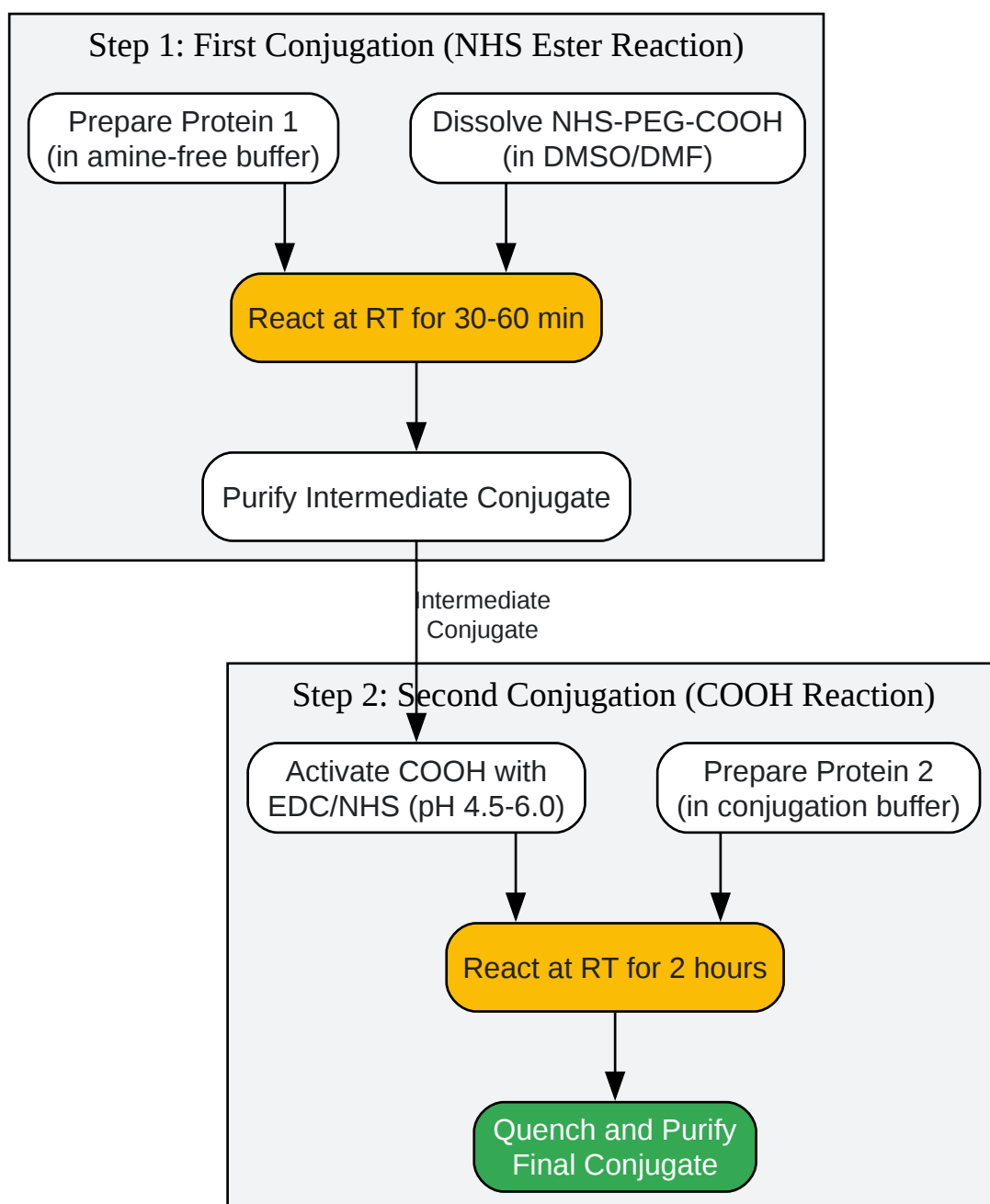
Quantitative Data Summary

Property	Value	Source
Molecular Weight	773.82 g/mol	
	787.9 g/mol	
Molecular Formula	C ₃₃ H ₅₉ NO ₁₉	
	C ₃₄ H ₆₁ NO ₁₉	
Purity	Typically ≥95%	
Functional Groups	N-hydroxysuccinimide (NHS) ester, Carboxylic acid (COOH)	
Storage Conditions	Store at -20°C, keep in a dry environment and avoid sunlight.	

Reaction Mechanism and Signaling Pathway

The primary application of **NHS ester-PEG13-COOH** is in bioconjugation, where it acts as a linker to connect two different molecules. The reaction involving the NHS ester is a nucleophilic acyl substitution. A primary amine on a target molecule acts as a nucleophile, attacking the carbonyl carbon of the NHS ester. This results in the formation of a stable amide bond and the release of N-hydroxysuccinimide as a byproduct.





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